An In-depth Technical Guide to the Intracellular Localization of 3-Hydroxyundecanoyl-CoA

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Compound of Interest

Compound Name: *3-hydroxyundecanoyl-CoA*

Cat. No.: *B15548797*

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Executive Summary

3-Hydroxyundecanoyl-CoA is a key metabolic intermediate in the processing of odd-chain fatty acids. Its transient nature makes direct quantification challenging; however, its intracellular localization is primarily dictated by the subcellular compartments housing the metabolic pathways in which it participates: mitochondrial and peroxisomal β-oxidation and fatty acid elongation in the endoplasmic reticulum. This guide provides a comprehensive overview of the expected distribution of **3-hydroxyundecanoyl-CoA**, detailed experimental protocols for its quantification in subcellular fractions, and visual representations of the relevant metabolic and experimental workflows. While specific quantitative data for **3-hydroxyundecanoyl-CoA** is not readily available in the literature, this document extrapolates from the known behavior of medium-chain acyl-CoAs to provide a robust framework for its study.

Predicted Intracellular Distribution of 3-Hydroxyundecanoyl-CoA

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The subcellular distribution of **3-hydroxyundecanoyl-CoA** is inferred from the localization of the enzymatic machinery responsible for its synthesis and degradation. The following table summarizes the anticipated relative abundance of **3-hydroxyundecanoyl-CoA** in key organelles. It is important to note that these values are estimations based on the known roles of these organelles in medium-chain fatty acid metabolism and the typical flux through these pathways.

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Cellular Compartment	Predicted Relative Abundance	Rationale
Mitochondrial Matrix	High	The primary site of β-oxidation for medium-chain fatty acids. 3-Hydroxyacyl-CoA dehydrogenase, a key enzyme in this pathway, is abundant in the mitochondria.[1][2]
Peroxisomes	Moderate	Peroxisomes are also involved in the β-oxidation of fatty acids, including medium-chain fatty acids, although to a lesser extent than mitochondria for this chain length.[3][4][5]
Endoplasmic Reticulum	Low to Moderate	The endoplasmic reticulum is the site of fatty acid elongation, where 3-hydroxyacyl-CoA intermediates are formed. The concentration would be dependent on the rate of fatty acid synthesis and elongation.[6][7]
Cytosol	Low	While fatty acid activation occurs in the cytosol, the subsequent metabolic steps that would produce 3-hydroxyundecanoyl-CoA are primarily located within organelles.
Nucleus	Very Low / Undetectable	There are no known major metabolic pathways involving 3-hydroxyundecanoyl-CoA in the nucleus.

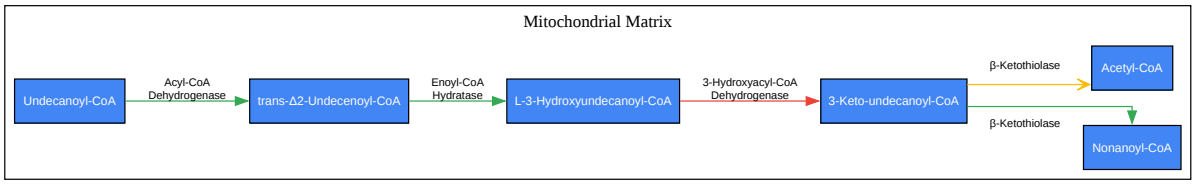
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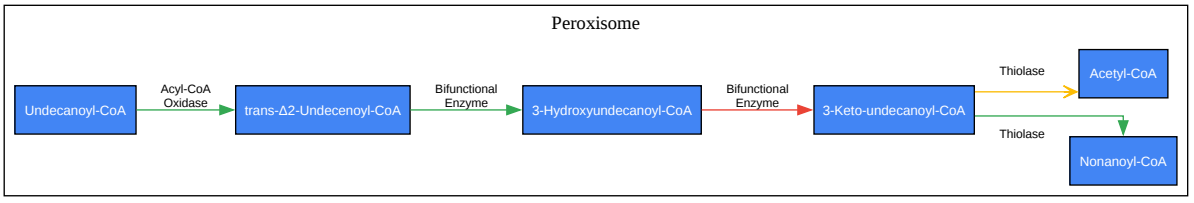
Metabolic Pathways Involving 3-Hydroxyundecanoyl-CoA

3-Hydroxyundecanoyl-CoA is a chiral molecule, and its stereochemistry is important in its metabolic fate. It is an intermediate in both the catabolic pathway of β-oxidation and the anabolic pathway of fatty acid elongation.

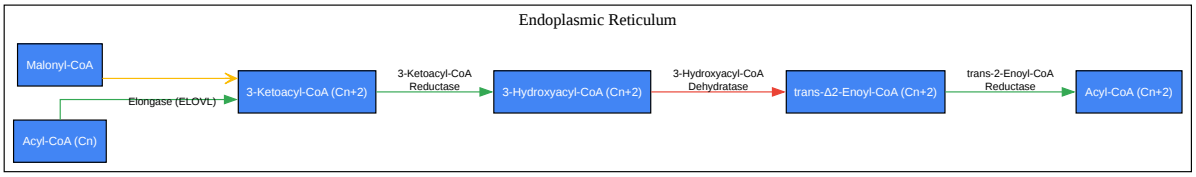
Mitochondrial β-Oxidation

In the mitochondrial matrix, L-**3-hydroxyundecanoyl-CoA** is an intermediate in the β-oxidation spiral of undecanoyl-CoA. This pathway is a major source of cellular energy from fatty acids.[2]

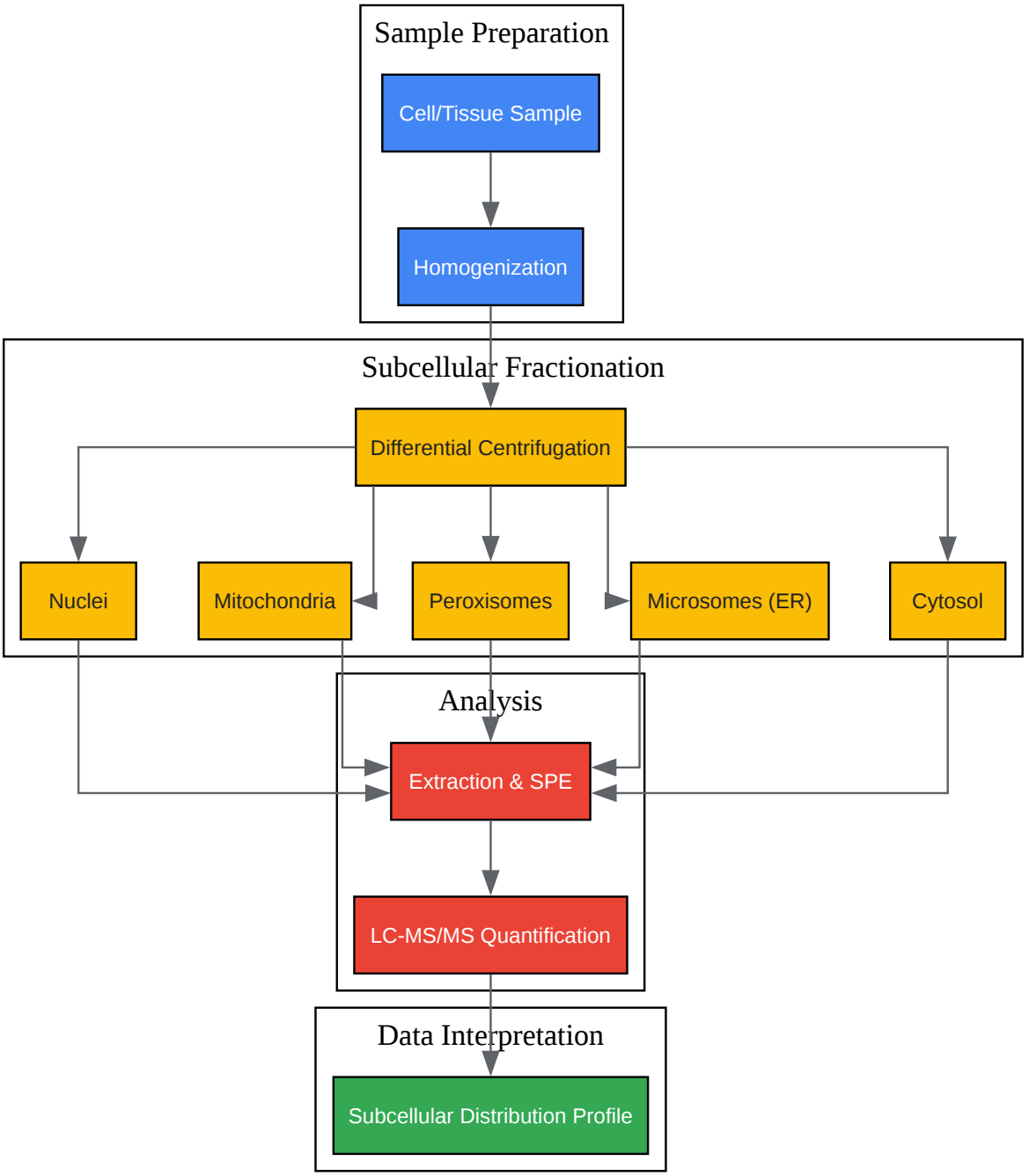




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References

- 1. 3-Hydroxyacyl-CoA dehydrogenase and short chain 3-hydroxyacyl-CoA dehydrogenase in human health and disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Beta oxidation - Wikipedia [en.wikipedia.org]
- 3. Peroxisomes can oxidize medium- and long-chain fatty acids through a pathway involving ABCD3 and HSD17B4 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. PEROXISOMAL β-OXIDATION AND PEROXISOME PROLIFERATOR–ACTIVATED RECEPTOR α: An Adaptive Metabolic System | Annual Reviews [annualreviews.org]
- 6. The structural basis of fatty acid elongation by the ELOVL elongases - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Fatty Acids -- Elongation: Fatty Acid Synthesis in the Endoplasmic Reticulum [library.med.utah.edu]
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